

# Navigating the Inevitable: A Technical Guide to Technically Unavoidable Particles (TUPS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TUPS

Cat. No.: B15574135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and disposal considerations for Technically Unavoidable Particles (**TUPS**). In the landscape of pharmaceutical manufacturing and drug development, the presence of foreign particulate matter is a critical quality and safety concern. **TUPS** are particles that are inherent to and arise from manufacturing processes, raw materials, and packaging, and whose complete elimination is not always feasible.<sup>[1]</sup> While they are often non-hazardous, their presence must be understood and controlled to meet stringent regulatory standards and ensure patient safety.<sup>[1]</sup> This document outlines the principles of managing **TUPS**, from identification and characterization to risk assessment and the development of a comprehensive management strategy.

## Understanding Technically Unavoidable Particles (TUPS)

**TUPS** are defined as particles that naturally exist in the pharmaceutical manufacturing process.<sup>[1]</sup> Despite robust cleaning and control measures, these particles can originate from various sources.<sup>[1]</sup> It is crucial to distinguish **TUPS** from foreign matter introduced through contamination events. The International Pharmaceutical Excipient Council (IPEC) has provided guidance on this matter, emphasizing that not all particles pose a significant risk to patient safety or product efficacy.<sup>[2][3]</sup>

## Common Sources and Types of TUPS

The origins of **TUPS** are diverse and can be broadly categorized as follows:

Source Category	Specific Examples	Common Particle Types
Raw Materials	Minerals and other components from natural sources, variability in excipients.[1]	Organic particles (e.g., undissolved components), inorganic particles (e.g., minerals).[1]
Manufacturing Process	Mechanical processes like grinding, mixing, and tablet compression.[1]	Metal fragments from equipment wear, particles from processing aids.[1]
Packaging Materials	Bottle caps, liners, and degradation of packaging over time.[1]	Synthetic particles (e.g., plastics, polymers).[1]
Environmental Factors	Dust, fibers, and other airborne particles.	Various

## Handling and Safety Precautions

While **TUPS** are often considered non-hazardous, general safe handling practices for all laboratory and manufacturing materials should be strictly followed to minimize any potential risks.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is fundamental when handling any chemical or raw material that may contain **TUPS**. Standard PPE includes:

- Lab coats: To prevent contamination of personal clothing.[4]
- Gloves: Resistant to chemical permeation.[4]
- Safety goggles or face shields: To protect the eyes from dust and splashes.[4]
- Respirators: Recommended when working with volatile or airborne compounds.[4]

## General Handling Procedures

Safe handling procedures are crucial to minimize exposure and prevent contamination.<sup>[4]</sup> Key practices include:

- Ventilation: Conduct procedures in a well-ventilated area or a chemical fume hood to reduce the risk of inhalation.<sup>[4]</sup>
- Minimize Dust Generation: Handle materials in a way that minimizes the creation of dust.<sup>[5]</sup><sup>[6]</sup>
- Good Housekeeping: Maintain a clean workspace and implement routine housekeeping to prevent the accumulation of dust on surfaces.<sup>[5]</sup>
- Avoid Direct Contact: Use tools such as spatulas or scoops to handle powders and solids.<sup>[4]</sup>

## Disposal Guidelines

The disposal of materials containing **TUPS** should be in accordance with local regulations and institutional policies for chemical waste.<sup>[7]</sup><sup>[8]</sup>

- Waste Segregation: Avoid mixing different types of waste.<sup>[8]</sup>
- Labeling: All waste containers must be clearly labeled with their contents.
- Contaminated Materials: Items such as gloves, absorbent paper, and pipette tips that are contaminated with chemicals should be disposed of as chemical waste in designated, clearly marked containers.<sup>[7]</sup>
- Empty Containers: A container is considered empty if no material drips out when inverted.<sup>[8]</sup> Empty containers should have their labels defaced or removed before disposal.<sup>[8]</sup>

## Experimental Protocol: Creating a Technically Unavoidable Particle Profile (TUPP)

A key strategy for managing **TUPS** is the development of a Technically Unavoidable Particle Profile (TUPP).<sup>[3]</sup><sup>[9]</sup> This profile documents the types and origins of particles that are

considered technically unavoidable for a specific product or process.<sup>[10]</sup>

Objective: To systematically identify, characterize, and document **TUPS** to support risk assessment and management.

Methodology:


- Particle Detection and Isolation:
  - Visually inspect raw materials and in-process materials for the presence of particles.
  - If particles are detected, carefully isolate them using appropriate tools (e.g., forceps, micro-pipettes).
- Particle Characterization:
  - Microscopy: Use techniques such as stereomicroscopy and scanning electron microscopy (SEM) to determine the size, shape, and morphology of the particles.
  - Spectroscopy: Employ methods like Fourier-transform infrared (FTIR) spectroscopy or Raman spectroscopy to identify the chemical composition of the particles. Energy-dispersive X-ray spectroscopy (EDS) coupled with SEM can be used for elemental analysis.
- Root Cause Analysis:
  - Review the manufacturing process flowchart to identify potential sources of the identified particles.<sup>[2]</sup>
  - Investigate equipment for signs of wear and tear.
  - Analyze the composition of raw materials and packaging components.
- Risk Assessment:
  - Evaluate the potential risk to patient safety based on the particle's size, composition, and expected number.<sup>[2]</sup>

- Consider the route of administration of the final drug product.
- Determine if the particles are soluble or if they can be removed during processing.[\[2\]](#)
- Documentation and Communication:
  - Compile all findings into a formal TUPP document. Include images, spectra, and a summary of the root cause analysis and risk assessment.[\[2\]](#)
  - Share the TUPP with stakeholders, including raw material suppliers and drug product manufacturers, to facilitate open communication and collaboration.[\[2\]](#)

## Visualization of Workflows

### Logical Workflow for TUP Investigation

The following diagram illustrates a typical workflow for investigating and managing observed particles in a pharmaceutical context.




[Click to download full resolution via product page](#)

Caption: Workflow for the investigation of observed particles.

## Decision-Making in TUP Risk Assessment

The following diagram outlines the key considerations in the risk assessment process for a newly identified particle.



[Click to download full resolution via product page](#)

Caption: Key factors in the TUP risk assessment process.

By implementing a robust framework for the identification, characterization, and risk assessment of Technically Unavoidable Particles, researchers and drug development professionals can ensure the quality and safety of their products while efficiently managing the inherent challenges of particulate matter in pharmaceutical manufacturing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nishkaresearch.com [nishkaresearch.com]
- 2. Managing the unavoidable: A practical approach to handling TUPs [manufacturingchemist.com]
- 3. Technically Unavoidable Particles | SAXOCON A/S [saxocon.com]
- 4. researchchemshub.com [researchchemshub.com]
- 5. solutions.covestro.com [solutions.covestro.com]
- 6. uniplasinc.com [uniplasinc.com]
- 7. orf.od.nih.gov [orf.od.nih.gov]
- 8. ehs.ucr.edu [ehs.ucr.edu]
- 9. Technically Unavoidable Particles | SAXOCON A/S [saxocon.com]
- 10. gmp-compliance.org [gmp-compliance.org]
- To cite this document: BenchChem. [Navigating the Inevitable: A Technical Guide to Technically Unavoidable Particles (TUPS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574135#safety-handling-and-disposal-guidelines-for-tups-material]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)